

# (2-Iodo-5-methylphenyl)methanol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (2-Iodo-5-methylphenyl)methanol

Cat. No.: B8058622

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Disclaimer: This document is intended as a technical guide for qualified professionals and is based on available data for structurally similar compounds. A specific Safety Data Sheet (SDS) for **(2-Iodo-5-methylphenyl)methanol** was not available at the time of writing. All handling of this chemical should be conducted by trained personnel in a controlled laboratory environment.

## Executive Summary

**(2-Iodo-5-methylphenyl)methanol**, a substituted aromatic alcohol, presents a significant potential for health hazards. Based on the toxicological profiles of its structural components—an iodinated phenyl ring and a benzyl alcohol moiety—this compound should be handled as a hazardous substance. Primary concerns include acute toxicity if swallowed, skin and eye irritation, and potential for respiratory tract irritation. This guide provides a comprehensive overview of the presumed hazards, recommended handling procedures, and emergency protocols to ensure the safety of laboratory personnel.

## Hazard Identification and Classification

While a specific GHS classification for **(2-Iodo-5-methylphenyl)methanol** is not established, an inferred classification can be derived from analogous compounds.

Inferred GHS Hazard Classification:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.

This classification is based on the known hazards of iodo-substituted aromatic compounds and benzyl alcohols.

## Toxicological Data Summary

Quantitative toxicological data for **(2-Iodo-5-methylphenyl)methanol** is not available. The following table summarizes data for related compounds to provide a basis for risk assessment.

Compound	CAS Number	LD50 Oral (rat)	Other Relevant Data
Benzyl Alcohol	100-51-6	1230 mg/kg[1]	Harmful by inhalation and skin contact.[1] Causes severe eye irritation.[1]
Iodine	7553-56-2	Not applicable	Highly toxic and corrosive.[2] Severe irritant to eyes and respiratory tract.[3]
Methanol	67-56-1	-	Toxic if swallowed, in contact with skin, or if inhaled.[4] Causes damage to organs (eyes, central nervous system).[4]

## Experimental Protocols: Safe Handling of a Hazardous Chemical Powder

The following is a generic protocol for the safe handling of a powdered chemical like **(2-Iodo-5-methylphenyl)methanol**.

### 4.1. Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn and buttoned.
- Respiratory Protection: If handling outside of a certified chemical fume hood, a NIOSH-approved respirator is required.

### 4.2. Weighing and Aliquoting

- Perform all manipulations within a certified chemical fume hood to minimize inhalation exposure.
- Use a dedicated, clean weighing vessel.
- Carefully transfer the desired amount of the compound using a clean spatula.
- Avoid creating dust. If dust is generated, gently clean the area with a damp cloth, ensuring the cloth is disposed of as hazardous waste.
- Close the container tightly immediately after use.

#### 4.3. Dissolution

- Add the solvent to the vessel containing the weighed compound slowly.
- If necessary, use a magnetic stirrer or sonicator to aid dissolution.
- Ensure the vessel is appropriately capped or covered during dissolution to prevent solvent evaporation and potential aerosolization of the compound.

## Diagrams

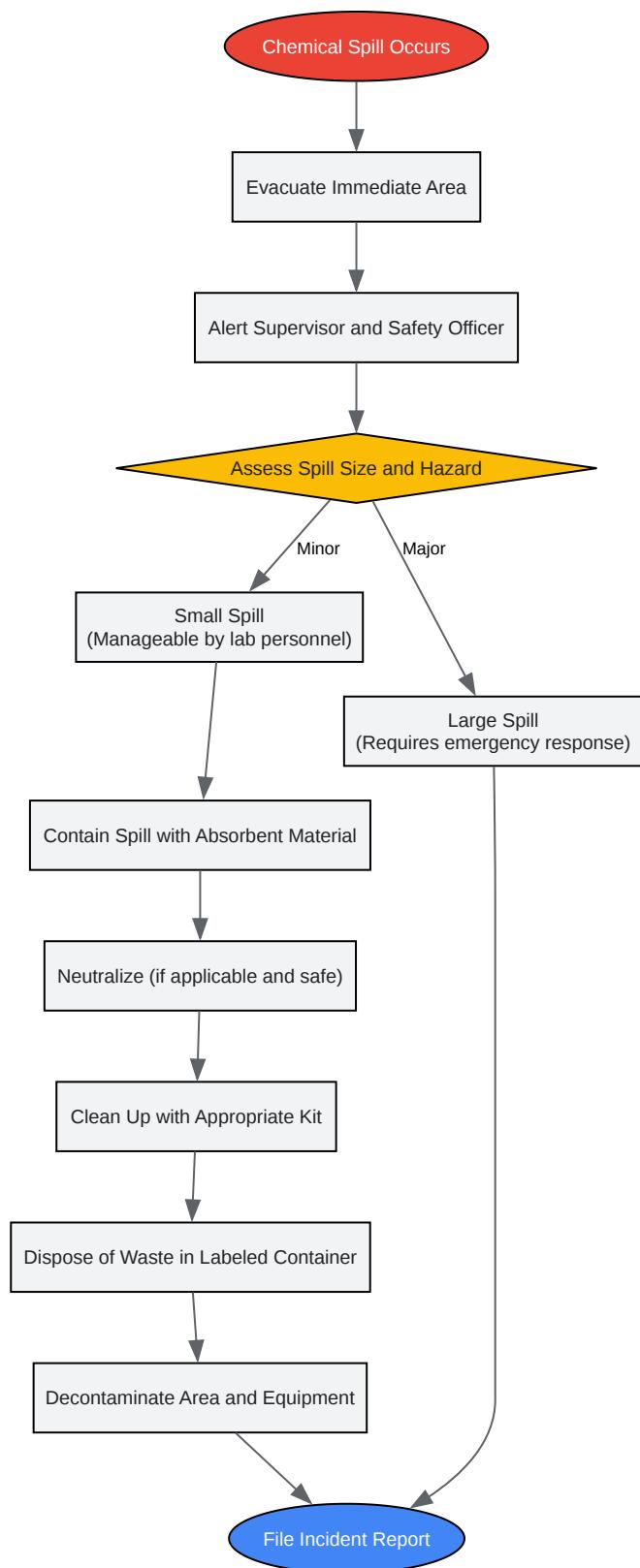
### Personal Protective Equipment (PPE) Workflow



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Caption: Standard workflow for donning and doffing Personal Protective Equipment.

## Spill Response Logic

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Caption: Decision-making process for responding to a chemical spill.

## Storage and Disposal

### 6.1. Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly marked with the appropriate hazard warnings.

### 6.2. Disposal

- Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

## Emergency Procedures

### 7.1. In Case of Skin Contact

- Immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Remove contaminated clothing and shoes.
- Seek immediate medical attention.

### 7.2. In Case of Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

### 7.3. In Case of Inhalation

- Move the individual to fresh air.
- If breathing is difficult, provide oxygen.
- If not breathing, give artificial respiration.
- Seek immediate medical attention.

### 7.4. In Case of Ingestion

- Do NOT induce vomiting.
- Rinse mouth with water.
- Never give anything by mouth to an unconscious person.
- Seek immediate medical attention.

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